

H-HomoArg-OH.HCl chemical structure and properties

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Compound of Interest

Compound Name: *H-HomoArg-OH.HCl*

Cat. No.: *B555027*

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An In-depth Technical Guide to **H-HomoArg-OH.HCl** for Researchers, Scientists, and Drug Development Professionals

Abstract

L-Homoarginine hydrochloride (**H-HomoArg-OH.HCl**) is a non-proteinogenic amino acid that serves as a specific inhibitor of liver-type alkaline phosphatase and plays a significant role in cardiovascular health.[1] Structurally similar to L-arginine, it influences nitric oxide (NO) availability, a key signaling molecule in various physiological processes. This document provides a comprehensive overview of the chemical structure, physicochemical properties, biological functions, and relevant experimental protocols for **H-HomoArg-OH.HCl**, tailored for professionals in research and drug development.

Chemical Structure and Identification

L-Homoarginine is an α -amino acid that is a homolog of L-arginine, featuring an additional methylene group in its side chain.[2] It is the guanidino derivative of lysine. The hydrochloride salt form, **H-HomoArg-OH.HCl**, is commonly used in research settings.

IUPAC Name: (2S)-2-amino-6-(diaminomethylideneamino)hexanoic acid;hydrochloride[3]

Chemical Formula: $C_7H_{17}ClN_4O_2$ [1][3]

SMILES: Cl.N--INVALID-LINK--C(O)=O

Physicochemical Properties

H-HomoArg-OH.HCl is a white, crystalline solid that is soluble in water. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Weight	224.69 g/mol	
Appearance	White crystalline powder/solid	
Melting Point	213-215 °C	
Density	1.39 g/cm ³	
Boiling Point	414.1 °C at 760 mmHg	
Vapor Pressure	1.06x10 ⁻⁶ mmHg at 25°C	
Refractive Index	1.586	
CAS Number	1483-01-8	

Biological Role and Signaling Pathways

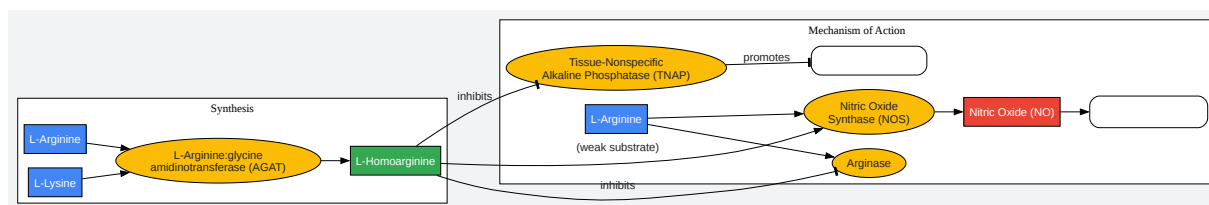
L-Homoarginine is an endogenous metabolite that has garnered significant attention for its association with cardiovascular health and mortality. Low plasma concentrations of homoarginine have been linked to adverse cardiovascular events, including stroke.

The primary mechanism of action is believed to be its influence on the nitric oxide (NO) signaling pathway. L-Homoarginine can enhance NO availability in two ways:

- **Direct Substrate for Nitric Oxide Synthase (NOS):** It can act as an alternative, albeit weaker, substrate for NOS to produce NO.
- **Inhibition of Arginase:** It can inhibit the enzyme arginase, which competes with NOS for their common substrate, L-arginine. By inhibiting arginase, L-homoarginine increases the intracellular concentration of L-arginine, leading to greater NO production.

Furthermore, L-homoarginine is a specific inhibitor of tissue-nonspecific alkaline phosphatase (TNAP), an enzyme implicated in vascular calcification. This inhibitory action may contribute to its cardioprotective effects.

The synthesis of L-homoarginine in the body is primarily carried out by the enzyme L-arginine:glycine amidinotransferase (AGAT), which transfers an amidino group from L-arginine to L-lysine.



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Caption: L-Homoarginine synthesis and its role in nitric oxide signaling.

Experimental Protocols

Solubility and Solution Preparation

Proper dissolution is critical for in vitro and in vivo experiments. The following table summarizes solubility data.

Solvent	Concentration	Method	Source
Water (H ₂ O)	10 mM	Sonication is recommended	
PBS	100 mg/mL (445.06 mM)	Ultrasonic assistance may be needed	

Protocol for Preparing Stock Solutions:

- Weigh the required amount of **H-HomoArg-OH.HCl** powder.
- Add the appropriate solvent (e.g., sterile water or PBS) to the desired concentration.
- To aid dissolution, use a vortex mixer and/or sonicate the solution until it is clear.
- For cell-based assays or in vivo studies, it is recommended to sterilize the solution by passing it through a 0.22 µm filter.
- Store stock solutions in aliquots at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.

Protocol for In Vivo Formulation (Reference):

This is a general reference protocol and should be adapted based on the specific animal model and administration route.

- Dissolve **H-HomoArg-OH.HCl** in a small amount of DMSO.
- Add PEG300 and mix until the solution is clear.
- Add Tween 80 and mix well.
- Finally, add Saline or PBS to reach the final desired volume and concentration.

A sample formulation could be: 5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS.

Synthesis

While detailed, step-by-step synthesis protocols are proprietary or found within specific patents, the general approach involves the guanidination of L-lysine. One patented method describes the synthesis of a related compound, lauroyl arginine ethyl ester hydrochloride, by reacting L-arginine ethyl ester hydrochloride with lauric acid. Another synthetic strategy for L-arginine, which could be adapted, involves the regioselective reduction and functional group manipulation of aspartic acid to form an ornithine derivative, followed by guanylation.

Safety and Handling

H-HomoArg-OH.HCl is the hydrochloride salt of L-homoarginine. The handling precautions should consider the properties of both the amino acid and the acidic component.

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.
- **Inhalation:** Avoid breathing dust, vapors, or mists. Use in a well-ventilated area. If ventilation is inadequate, use a suitable respirator.
- **Skin and Eye Contact:** Causes severe skin burns and eye damage. In case of contact, immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- **Ingestion:** If swallowed, rinse mouth but do not induce vomiting. There is a danger of perforation of the esophagus and stomach. Seek immediate medical attention.
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container. Keep away from incompatible materials such as strong bases and oxidizing agents.
- **Stability:** The product is chemically stable under standard ambient conditions.

Always consult the material safety data sheet (MSDS) provided by the supplier for the most detailed and up-to-date safety information.

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References

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- 2. Homoarginine - Wikipedia [en.wikipedia.org]
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